

Assessing the Translational Potential of RP101075: A Comparative Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: RP101075
CAS No.: 1306760-73-5
Cat. No.: B3321049

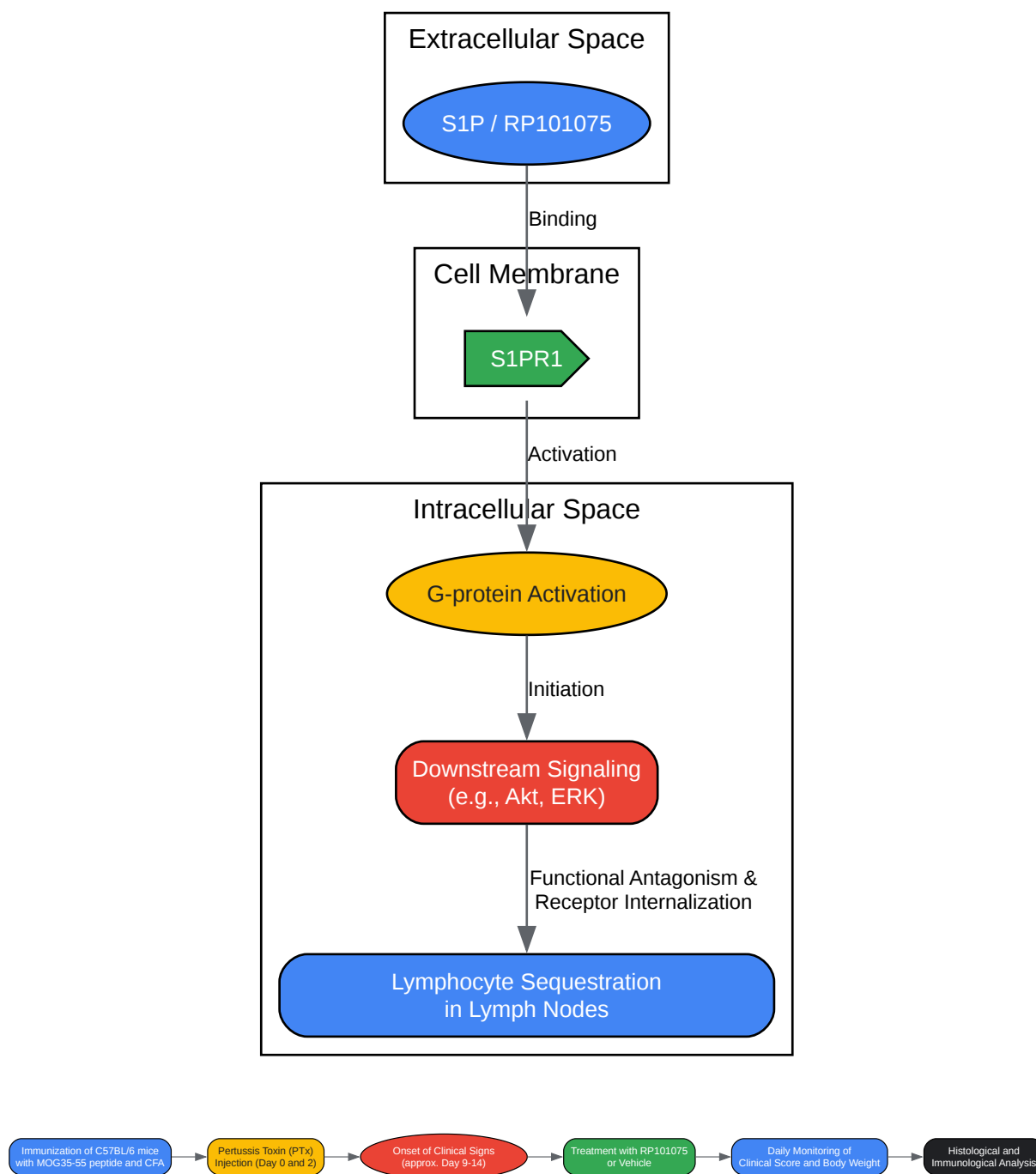
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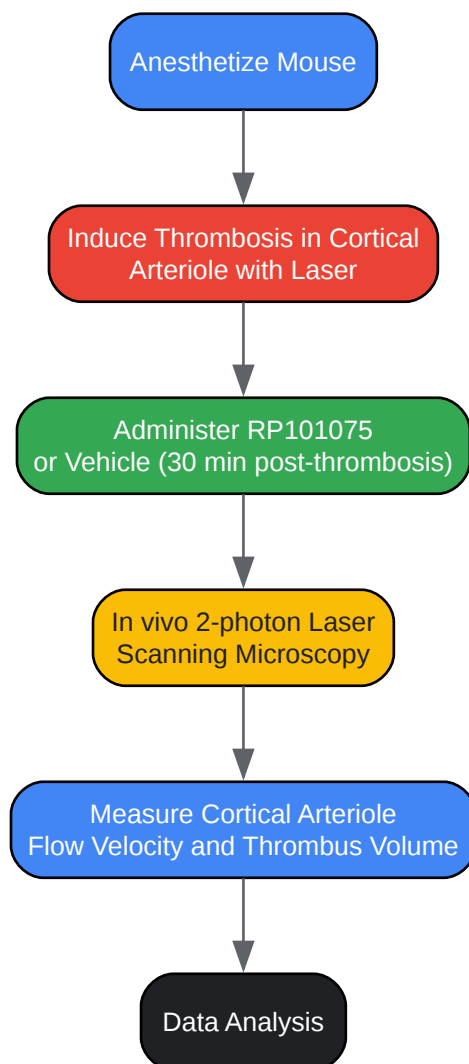
For researchers, scientists, and drug development professionals, this guide provides a comprehensive comparison of **RP101075**, an active metabolite of Ozanimod, with other sphingosine-1-phosphate (S1P) receptor modulators. Through a detailed analysis of preclinical and clinical data, this document aims to objectively assess the translational potential of **RP101075** in autoimmune and inflammatory diseases.

Mechanism of Action: A Selective Approach to Lymphocyte Trafficking

RP101075 is a potent and selective sphingosine-1-phosphate receptor 1 (S1PR1) and receptor 5 (S1PR5) modulator.^[1] Its primary mechanism of action involves the functional antagonism of S1PR1 on lymphocytes. This leads to the sequestration of lymphocytes in peripheral lymphoid organs, preventing their migration to sites of inflammation.^{[2][3]} This targeted approach to modulating lymphocyte trafficking forms the basis of its therapeutic potential in autoimmune disorders.

The signaling pathway is initiated by the binding of S1P or an S1P receptor modulator like **RP101075** to the S1PR1, a G-protein coupled receptor. This interaction activates intracellular signaling cascades that ultimately regulate cell trafficking.[4]





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- To cite this document: BenchChem. [Assessing the Translational Potential of RP101075: A Comparative Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3321049/docs#assessing-the-translational-potential-of-rp101075-a-comparative-guide-for-researchers>]

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